

Decoding the Osthole-d3 Certificate of Analysis: A Technical Guide

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Compound of Interest

Compound Name: **Osthole-d3**

Cat. No.: **B15581138**

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For researchers, scientists, and drug development professionals, the Certificate of Analysis (CoA) for a deuterated standard like **Osthole-d3** is a critical document. It provides a comprehensive summary of the identity, purity, and quality of the compound, ensuring the reliability and reproducibility of experimental results. This guide delves into the typical components of an **Osthole-d3** CoA, explaining the significance of each section and the analytical techniques employed.

Compound Information and Specifications

A CoA for **Osthole-d3** begins with fundamental identifying information and a summary of its specifications. This section provides a quick reference for the user to confirm they have the correct material and to understand its quality at a glance.

Parameter	Typical Specification	Significance
Compound Name	Osthole-d3 (Osthol-d3)	Provides the common name for the deuterated analog of Osthole.
CAS Number	Not available (Parent compound CAS: 484-12-8)	A unique identifier for the chemical substance. The deuterated version may not have a separate CAS number.
Molecular Formula	<chem>C15H13D3O3</chem>	Indicates the elemental composition, including the presence of three deuterium atoms. [1] [2]
Molecular Weight	~247.3 g/mol	The mass of one mole of the substance, which will be higher than the non-deuterated form (244.29 g/mol). [3] [4]
Appearance	White to off-white or light yellow solid/crystalline powder. [3] [5]	A visual inspection to ensure the product is free from unexpected discoloration or foreign matter.
Purity (by HPLC)	≥98% [3] [6] or ≥99.0% [7]	Quantifies the percentage of the desired compound, indicating the level of impurities.
Isotopic Purity	≥95%	Specifies the percentage of the molecule that contains the desired deuterium labeling.
Solubility	Soluble in DMSO, ethanol, DMF; sparingly soluble in aqueous buffers. [6] [8]	Provides guidance on appropriate solvents for preparing stock solutions and experimental dilutions.

Storage Conditions	-20°C, protect from light.[6][7]	Ensures the stability and integrity of the compound over time.
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Analytical Data and Experimental Protocols

This core section of the CoA presents the data from various analytical tests used to confirm the structure and purity of **Osthole-d3**. Below are the detailed methodologies for the key experiments typically cited.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a cornerstone technique for determining the purity of a compound by separating it from any potential impurities.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase column, such as a Hypersil ODS2 or equivalent C18 column, is commonly used.[9]
- Mobile Phase: A mixture of organic solvent and an aqueous component. A typical mobile phase could be a gradient or isocratic mixture of methanol or acetonitrile and water, sometimes with a small amount of acid like acetic acid to improve peak shape. For example, methanol-0.4% acetic acid (65:35, v/v).[9]
- Flow Rate: A typical flow rate is around 1.0 mL/min.
- Detection: UV detection is set at a wavelength where Osthole has maximum absorbance, such as 322 nm.[9]
- Procedure: A solution of **Osthole-d3** is injected into the HPLC system. The compound and any impurities are separated as they pass through the column, and their presence is

detected by the UV detector. The purity is calculated by comparing the area of the main peak (**Osthole-d3**) to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Purity Confirmation

Mass spectrometry is employed to confirm the molecular weight of **Osthole-d3**, which verifies its identity and the incorporation of deuterium atoms.

Experimental Protocol:

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatography system (LC-MS) such as a UPLC-ESI-QTOFMS.[10][11]
- Ionization Source: Electrospray ionization (ESI) is a common technique used for molecules like Osthole.
- Analysis Mode: The analysis is typically performed in positive ion mode to detect the protonated molecule $[M+H]^+$.
- Procedure: A dilute solution of the sample is introduced into the mass spectrometer. The molecules are ionized, and the instrument measures the mass-to-charge ratio (m/z) of the resulting ions. For **Osthole-d3**, a prominent peak corresponding to the expected molecular weight of the deuterated compound confirms its identity. The mass spectrum will also be analyzed to determine the isotopic distribution and confirm the isotopic purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR spectroscopy provides detailed information about the chemical structure of the molecule, confirming the exact positions of the deuterium labels.

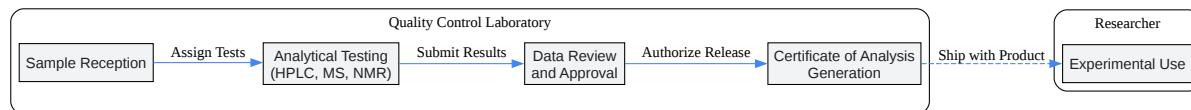
Experimental Protocol:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

- Solvent: A deuterated solvent in which the sample is soluble, such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6).
- Experiments:
 - ^1H NMR (Proton NMR): This experiment identifies the number and types of hydrogen atoms in the molecule. In the ^1H NMR spectrum of **Osthole-d3**, the signals corresponding to the positions where deuterium has been substituted will be absent or significantly reduced in intensity.
 - ^{13}C NMR (Carbon NMR): This provides information about the carbon skeleton of the molecule.
- Procedure: The sample is dissolved in the appropriate deuterated solvent and placed in the NMR spectrometer. The resulting spectra are analyzed and compared to the known spectrum of non-deuterated Osthole to confirm the structure and the location of the deuterium atoms.

Visualizing Key Processes

To better understand the workflow and the compound in question, the following diagrams are provided.



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Caption: A typical workflow for generating a Certificate of Analysis.

Osthole-d3 Structure

D3 Labeling on
Isopentenyl Group

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Caption: The chemical structure of Osthole with the likely positions of deuterium labeling highlighted conceptually.

Conclusion

The Certificate of Analysis for **Osthole-d3** is a foundational document that assures the quality and identity of this critical research tool. By understanding the data presented and the methodologies used to obtain it, researchers can confidently incorporate **Osthole-d3** into their studies, knowing that it meets the necessary specifications for high-quality, reproducible science. Always review the CoA for each new lot of material to ensure consistency and reliability in your experimental outcomes.

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